

In-depth Technical Guide on (E)-Methyl 3-(4-cyanophenyl)acrylate

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Compound of Interest

Compound Name: (E)-Methyl 3-(4-cyanophenyl)acrylate

Cat. No.: B1148188

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the physicochemical properties of **(E)-Methyl 3-(4-cyanophenyl)acrylate**, with a focus on its molecular weight. The information is presented to support research, development, and application of this compound in various scientific fields.

Physicochemical Data Summary

The fundamental properties of **(E)-Methyl 3-(4-cyanophenyl)acrylate** are summarized in the table below for easy reference and comparison.

Parameter	Value	Reference
Molecular Formula	C ₁₁ H ₉ NO ₂	[1] [2]
Molecular Weight	187.19 g/mol	[1] [2]
IUPAC Name	methyl (E)-3-(4-cyanophenyl)prop-2-enoate	[1]
CAS Number	67472-79-1	[1] [3]

Experimental Protocols

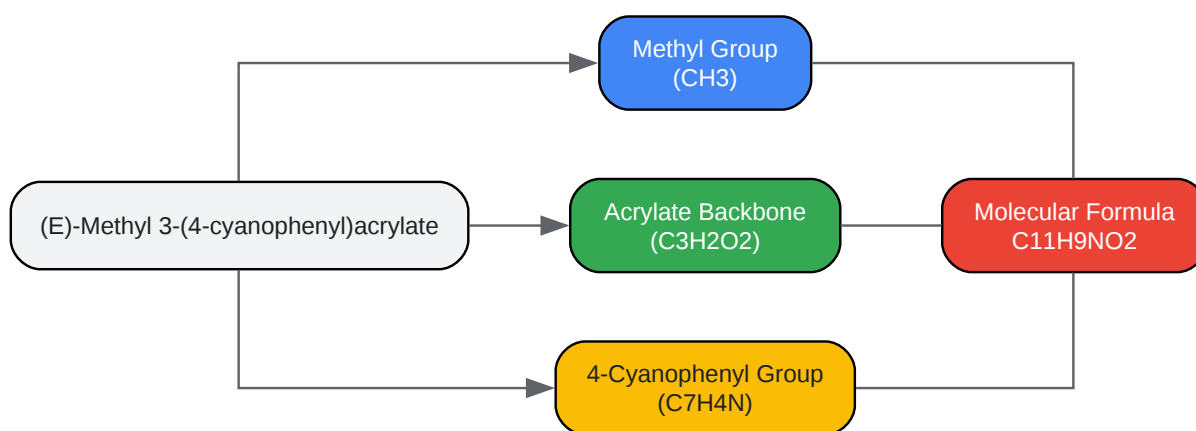
The determination of the molecular weight of **(E)-Methyl 3-(4-cyanophenyl)acrylate** is typically achieved through mass spectrometry.

Mass Spectrometry for Molecular Weight Determination

- **Objective:** To determine the mass-to-charge ratio (m/z) of the molecular ion to confirm the molecular weight of the compound.
- **Instrumentation:** A high-resolution mass spectrometer (e.g., Q-TOF, Orbitrap) is used.
- **Sample Preparation:** A dilute solution of **(E)-Methyl 3-(4-cyanophenyl)acrylate** is prepared in a suitable volatile solvent such as methanol or acetonitrile.
- **Ionization:** Electrospray ionization (ESI) is a common method for this type of molecule, typically in positive ion mode.
- **Analysis:** The sample is introduced into the mass spectrometer. The instrument separates the ions based on their m/z ratio. The peak corresponding to the protonated molecule $[M+H]^+$ is identified.
- **Data Interpretation:** The molecular weight is calculated from the m/z value of the molecular ion peak. For **(E)-Methyl 3-(4-cyanophenyl)acrylate**, the expected molecular ion peak would correspond to a mass of 187.19.^[1]

Logical Relationships and Structure

The structural arrangement of **(E)-Methyl 3-(4-cyanophenyl)acrylate** dictates its chemical properties and molecular weight. The following diagram illustrates the logical relationship between the compound's name, its constituent parts, and its overall molecular formula, which is the basis for its molecular weight.



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References

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